

Benzyltriethylammonium Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Benzyltriethylammonium bromide*

Cat. No.: *B1329943*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental properties, synthesis, and key applications of **Benzyltriethylammonium bromide** (BTEAB). All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols are provided. Furthermore, this guide includes mandatory visualizations of key processes to facilitate a deeper understanding of the compound's utility in research and development.

Core Properties of Benzyltriethylammonium Bromide

Benzyltriethylammonium bromide, a quaternary ammonium salt, is a versatile compound widely utilized in organic synthesis. Its efficacy as a phase transfer catalyst makes it a valuable tool in the synthesis of pharmaceuticals and other fine chemicals.^[1]

Physical and Chemical Properties

BTEAB is typically a white to off-white crystalline powder.^[1] It is known to be hygroscopic and should be stored in a cool, dry place with the container tightly closed.^[2]

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₂ BrN	[2]
Molecular Weight	272.22 g/mol	[3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	193-195 °C (decomposes)	[4]
Solubility	Soluble in water	
CAS Number	5197-95-5	[3]
EINECS Number	225-986-1	[2]

Spectroscopic Data

The structural integrity of **Benzyltriethylammonium bromide** can be confirmed through various spectroscopic techniques.

¹H NMR (Proton Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.4-7.6	m	5H	Aromatic protons (C ₆ H ₅)
~4.6	s	2H	Benzylic protons (-CH ₂ -)
~3.3	q	6H	Methylene protons of ethyl groups (-CH ₂ -CH ₃)
~1.3	t	9H	Methyl protons of ethyl groups (-CH ₂ -CH ₃)

¹³C NMR (Carbon-13 Nuclear Magnetic Resonance)

Chemical Shift (ppm)	Assignment
~134	Aromatic C (quaternary)
~131	Aromatic CH
~129	Aromatic CH
~128	Aromatic CH
~66	Benzylic C (-CH ₂)
~53	Methylene C of ethyl groups (-CH ₂)
~8	Methyl C of ethyl groups (-CH ₃)

FTIR (Fourier-Transform Infrared) Spectroscopy

Peak Position (cm ⁻¹)	Bond Vibration
~3030	Aromatic C-H stretch
~2980	Aliphatic C-H stretch
~1480	C=C stretch (aromatic)
~1450	CH ₂ bend
~1390	CH ₃ bend
~700-750	C-H out-of-plane bend (aromatic)

Synthesis of Benzyltriethylammonium Bromide

The most common method for the synthesis of **Benzyltriethylammonium bromide** is the quaternization of triethylamine with benzyl bromide.^{[3][4]}

Experimental Protocol

Materials:

- Benzyl bromide
- Triethylamine
- Acetone
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Filtration apparatus (e.g., Buchner funnel)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add benzyl chloride, triethylamine, and acetone.[5]
- Heat the mixture to reflux at approximately 63-64°C for 8 hours.[5]
- After the reaction is complete, slowly cool the mixture to 15°C.[5]
- The product will precipitate out of the solution. Collect the solid by filtration.[5]
- Wash the filter cake with cold acetone to remove any unreacted starting materials and impurities.[5]
- Dry the resulting white to off-white solid to obtain **Benzyltriethylammonium bromide**. [5]

Applications in Research and Development

The primary application of **Benzyltriethylammonium bromide** is as a phase transfer catalyst. [1][4]

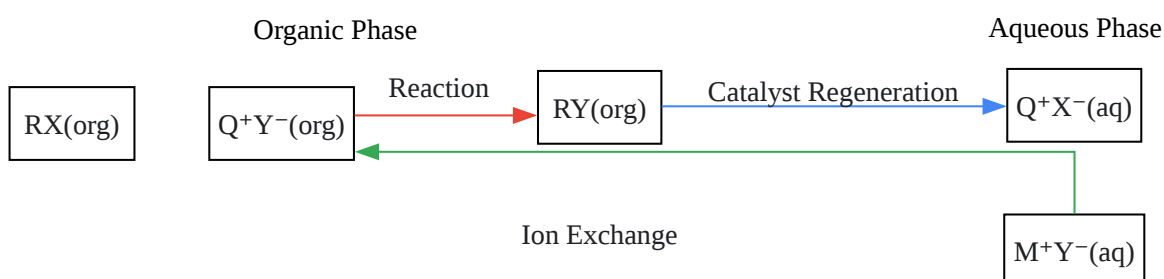
Phase Transfer Catalysis

Phase transfer catalysis (PTC) is a powerful technique in organic synthesis that facilitates the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and

an organic phase). BTEAB, as a quaternary ammonium salt, can transport a reactant from the aqueous phase into the organic phase where the reaction occurs.

The general mechanism for phase transfer catalysis involving BTEAB is as follows:

- The BTEAB cation (Q^+) pairs with an anion (Y^-) from the aqueous phase to form an ion pair (Q^+Y^-).
- This ion pair, being soluble in the organic phase, migrates across the phase boundary.
- In the organic phase, the anion (Y^-) is now available to react with the organic substrate (RX) to form the product (RY) and a new anion (X^-).
- The BTEAB cation then pairs with the newly formed anion (X^-) and migrates back to the aqueous phase to repeat the cycle.



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Phase Transfer Catalysis Mechanism

Safety and Handling

Benzyltriethylammonium bromide is an irritant. It is important to handle it with appropriate personal protective equipment.

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before using this compound.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Benzyltriethylammonium bromide | C₁₃H₂₂BrN | CID 165294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzyltriethylammonium bromide synthesis - chemicalbook [chemicalbook.com]
- 4. Benzyltriethylammonium bromide | 5197-95-5 [chemicalbook.com]
- 5. Benzyltriethylammonium chloride synthesis - chemicalbook [chemicalbook.com]
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